

# Technical Support Center: BMS-911172 (AAK1 Inhibitor)

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## Compound of Interest

Compound Name: BMS-911172

Cat. No.: B1574576

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Product Designation: **BMS-911172** Target: Adaptor-associated protein kinase 1 (AAK1) CAS Number: 1644248-18-9 Molecular Weight: 339.34 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

## Critical Storage & Stability Parameters

The stability of **BMS-911172** is heavily dependent on moisture control and temperature consistency. This compound is a small molecule inhibitor with a fluorinated motif, making it susceptible to hydrolysis if improperly stored in solution.

## The "Golden Rules" of Storage

State	Condition	Stability Duration	Critical Note
Solid Powder	-20°C (Desiccated)	> 2 Years	Vial must be sealed. Allow to warm to Room Temperature (RT) before opening to prevent condensation.
DMSO Stock	-80°C	6 Months	Single-use aliquots only. Repeated freeze-thaw cycles degrade potency by ~5-10% per cycle.
DMSO Stock	-20°C	1 Month	Acceptable for short-term use, but -80°C is preferred. <a href="#">[3]</a>
Aqueous Media	37°C (Cell Culture)	< 24 Hours	Compound is prone to precipitation in high-serum media over time. Prepare fresh daily.

## Why "Desiccation" Matters

**BMS-911172** is hygroscopic. When a cold vial is opened in a humid lab environment, water vapor condenses instantly on the powder. This water initiates hydrolysis and alters the effective molecular weight calculation for future experiments.

- Protocol: Remove vial from freezer

Place in desiccator

Wait 30 mins

Open.

## Solubilization & Stock Preparation[1][3][4][5][6]

WARNING: The most common failure mode with **BMS-911172** is the use of "wet" DMSO. DMSO is hygroscopic and absorbs atmospheric water, which drastically reduces the solubility of this compound.[4]

### Recommended Solvents

- Primary Solvent: Dimethyl Sulfoxide (DMSO)  
  
99.9% (Anhydrous).
- Solubility Limit: ~100 mg/mL (294 mM) in pure DMSO.
- Water/PBS: Insoluble. Do not attempt to dissolve directly in aqueous buffers.

### Stock Solution Workflow (Standardized)

Use the following workflow to prepare a 10 mM Master Stock.



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Figure 1: Step-by-step workflow for preparing a stable 10 mM stock solution of **BMS-911172**.

### In Vivo Formulation Guide

Researchers often struggle to transition **BMS-911172** from in vitro assays to in vivo animal models due to its poor aqueous solubility. The following formulations are validated for intraperitoneal (i.p.) or oral administration.

#### Formulation A: Clear Solution (Recommended)

This formulation creates a stable solution suitable for injection.

- Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[3][5][6]

- Target Concentration: 2.5 mg/mL.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[4\]](#)

#### Preparation Protocol:

- Dissolve **BMS-911172** in 10% of the final volume using pure DMSO (Clear stock).
- Add 40% volume of PEG300. Vortex until clear.
- Add 5% volume of Tween-80. Vortex.
- Slowly add 45% volume of Saline while vortexing.
  - Troubleshooting: If precipitation occurs upon adding saline, sonicate at 37°C for 5-10 minutes.

## Formulation B: Suspension (Alternative)

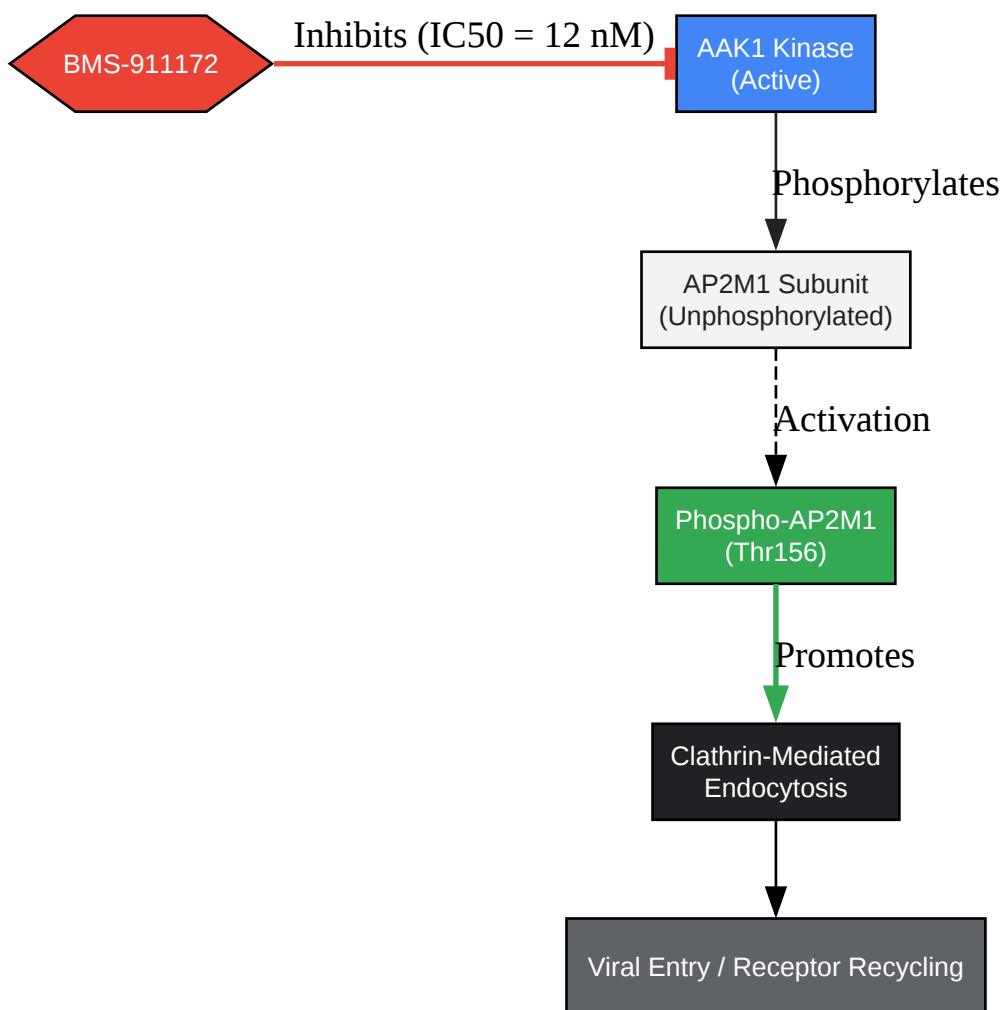
- Vehicle: 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline).[\[3\]](#)[\[5\]](#)
- Note: Requires Sulfobutyl ether-beta-cyclodextrin (SBE- $\beta$ -CD). This encapsulates the drug to improve bioavailability.

## Mechanism of Action & Experimental Context

Understanding the mechanism is vital for troubleshooting assay results. **BMS-911172** is a highly selective inhibitor of AAK1 (Adaptor-associated protein kinase 1).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#) It does not target MERTK; confusion often arises due to BMS having multiple kinase inhibitors in similar development pipelines.

## Signaling Pathway

AAK1 regulates clathrin-mediated endocytosis (CME) by phosphorylating the AP2M1 subunit.[\[9\]](#) Inhibiting AAK1 prevents the recycling of surface receptors and viral entry.[\[10\]](#)



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Figure 2: **BMS-911172** blocks the phosphorylation of AP2M1, thereby disrupting clathrin-mediated endocytosis.[9][10]

## Troubleshooting & FAQ

### Q1: My compound precipitated when I added the DMSO stock to cell culture media. Why?

A: This is the "Solvent Shock" effect.

- Cause: Adding a high-concentration DMSO stock directly to aqueous media causes rapid local precipitation because the drug is hydrophobic.

- Solution: Perform a serial dilution in media.
  - Dilute your 10 mM stock 1:10 in media (intermediate step).
  - Vortex immediately.
  - Add this intermediate to your final culture well.
  - Limit: Ensure final DMSO concentration is < 0.5% to avoid cytotoxicity.

## Q2: I see variability in IC50 values between batches.

A: Check your DMSO quality.

- Cause: Hygroscopic DMSO absorbs water, reducing the actual concentration of dissolved drug (some may be micro-precipitated and invisible to the naked eye).
- Validation: Spin down your stock solution at 13,000 rpm for 5 minutes. If you see a pellet, your stock has crashed out. Re-dissolve in fresh, anhydrous DMSO.

## Q3: Can I use BMS-911172 for MERTK inhibition studies?

A:No.

- **BMS-911172** is selective for AAK1 (IC50 ~12 nM).<sup>[1][2][7][8]</sup> While many kinase inhibitors have off-target effects, **BMS-911172** is specifically designed as a tool compound for AAK1 and neuropathic pain research. For MERTK, consider compounds like BMS-777607.

## Q4: What is the shelf-life of the solution once diluted in saline for injection?

A:Immediate use only.

- The In Vivo formulation (PEG/Tween/Saline) is a kinetic suspension/solution. It is not thermodynamically stable for long-term storage. Prepare it 15 minutes before injection.

## References

- Hartz, R. A., et al. (2015). "Discovery of **BMS-911172**, a Potent and Selective Inhibitor of Adaptor Protein 2-Associated Kinase 1 (AAK1)." Journal of Medicinal Chemistry. (Note: Primary discovery paper).
- Selleck Chemicals. "**BMS-911172** Datasheet & Storage Guidelines." Selleckchem.com.
- MedChemExpress (MCE). "**BMS-911172** Solubility and In Vivo Formulation." MedChemExpress.com.
- Guide to Pharmacology. "Ligand: **BMS-911172**." IUPHAR/BPS.

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## Sources

- [1. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [4. BMS-911172 | AAK1 | MCE](https://www.medchemexpress.com) [[medchemexpress.cn](https://www.medchemexpress.com)]
- [5. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [6. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [7. | BioWorld](https://www.bioworld.com) [[bioworld.com](https://www.bioworld.com)]
- [8. AP2-associated Kinase 1 \(AAK1\) \(inhibitors, antagonists, agonists\)](https://www.probechem.com)-ProbeChem.com [[probechem.com](https://www.probechem.com)]
- [9. Recent progress in discovery of novel AAK1 inhibitors: from pain therapy to potential anti-viral agents - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [10. What are AAK1 inhibitors and how do they work?](https://www.synapse.patsnap.com) [[synapse.patsnap.com](https://www.synapse.patsnap.com)]
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